

Personal protective equipment for handling 2,3-Dihydroxybutanoic acid

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Compound of Interest

Compound Name: 2,3-Dihydroxybutanoic acid

Cat. No.: B1641195

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Essential Safety and Handling Guide for 2,3-Dihydroxybutanoic Acid

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2,3-Dihydroxybutanoic acid**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing exposure risks.

Hazard Identification: **2,3-Dihydroxybutanoic acid** and structurally similar organic acids are classified with potential hazards that necessitate careful handling. Based on data for analogous compounds, the primary risks include severe skin burns, serious eye damage, and respiratory irritation, particularly if the substance is in powdered form and dust is generated.^{[1][2]}

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent contact and exposure. The following table summarizes the required PPE for handling **2,3-Dihydroxybutanoic acid**.

Protection Type	Recommended Equipment	Specification/Standard	Purpose
Eye & Face Protection	Safety goggles with side-shields or a face shield	EN 166 (EU) or ANSI Z87.1 (US) compliant[3]	To protect against splashes and eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	EN 374 compliant[3]	To prevent skin contact, which can cause severe burns or irritation.[1][2]
Skin & Body Protection	Laboratory coat, long-sleeved clothing	N/A	To prevent skin exposure.[1][2]
Respiratory Protection	NIOSH (US) or EN 143/149 (EU) approved respirator	Required if dusts are generated or ventilation is inadequate.[2][3]	To avoid respiratory tract irritation from dust or aerosols.[2]

Operational Plan: Step-by-Step Handling and Storage

Proper operational procedures are critical for maintaining chemical integrity and ensuring laboratory safety.

1. Engineering Controls:

- Ventilation: Always handle **2,3-Dihydroxybutanoic acid** in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation exposure.[3]

2. Handling Procedures:

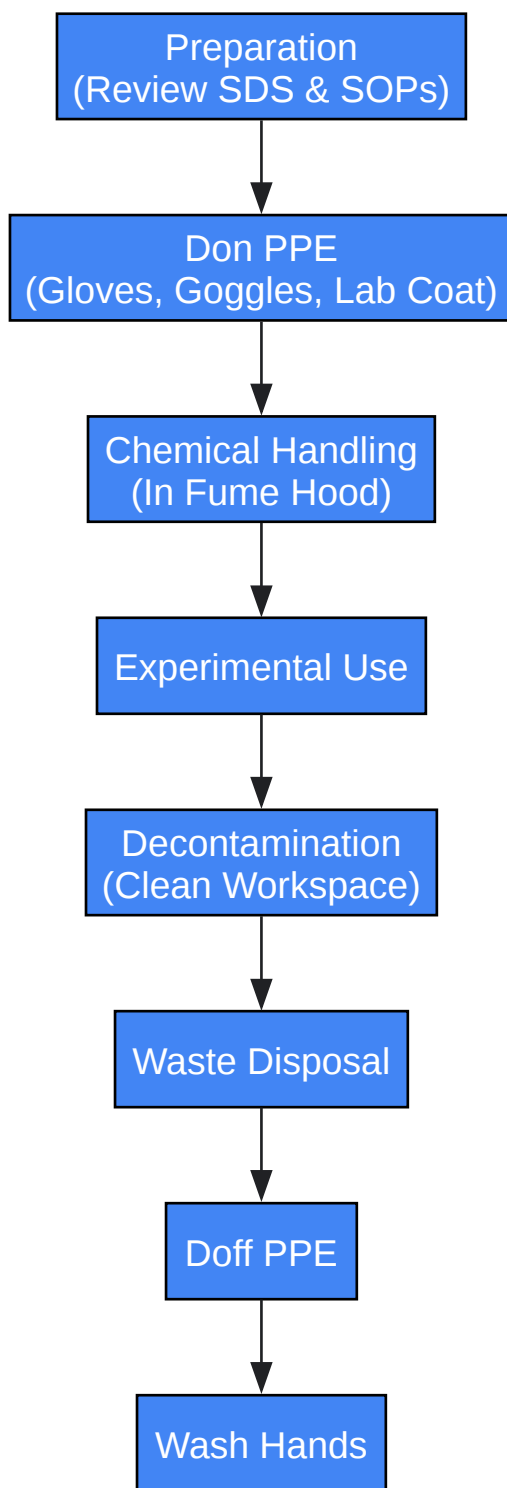
- Avoid Contact: Take all necessary precautions to prevent contact with skin, eyes, and clothing.[3]
- Dust Prevention: Avoid the formation and spread of dust in the air.[4]

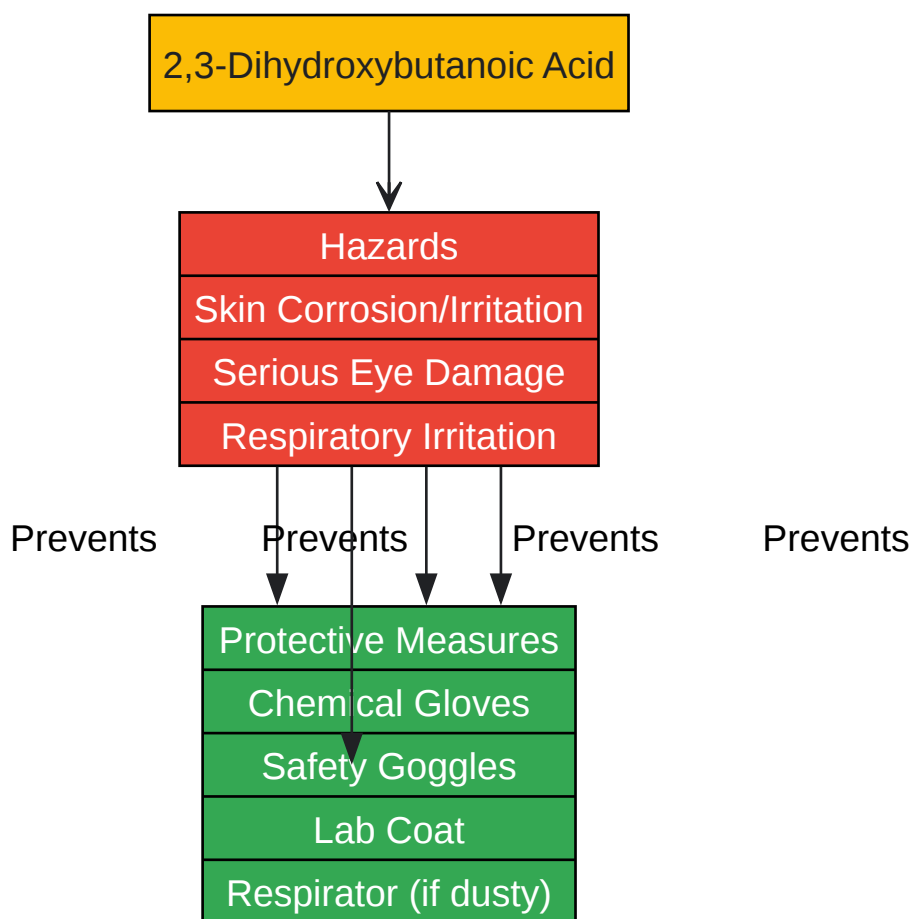
- Personal Hygiene: Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the laboratory.[3]

3. Storage:

- Conditions: Store in a cool, dry, and well-ventilated area.[3]
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[3][5]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[1]

Experimental Workflow for Safe Handling





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